

Application Note: Advanced Characterization Protocols for (5-Bromo-2-fluorophenyl)methanethiol

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Compound of Interest

Compound Name: (5-Bromo-2-fluorophenyl)methanethiol

Cat. No.: B13262606

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Target Audience: Analytical Chemists, Synthetic Researchers, and Drug Development Professionals.

Introduction & Scope

(5-Bromo-2-fluorophenyl)methanethiol is a highly versatile, halogenated benzyl mercaptan utilized extensively as a building block in pharmaceutical chemistry and advanced materials science[1]. The presence of both bromine and fluorine atoms on the aromatic ring provides unique orthogonal handles for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) and modulates the lipophilicity of derived drug candidates.

However, the high reactivity of the terminal sulfhydryl (-SH) group—specifically its propensity to rapidly auto-oxidize into disulfides upon exposure to air—demands rigorous, multimodal characterization. This application note details a self-validating analytical workflow combining Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Fourier-Transform Infrared Spectroscopy (FTIR), and a functional colorimetric assay to comprehensively characterize this compound and ensure batch-to-batch reproducibility.

Physicochemical & Spectroscopic Data Summaries

To establish a baseline for quality control, the expected quantitative data and diagnostic signals for **(5-Bromo-2-fluorophenyl)methanethiol** are summarized below.

Table 1: Core Physicochemical Properties

Property	Value
Chemical Name	(5-Bromo-2-fluorophenyl)methanethiol
CAS Number	1526753-53-6 [1]
Molecular Formula	C ₇ H ₆ BrFS
Molecular Weight	221.09 g/mol [1]
Appearance	Colorless to light yellow liquid
Key Functional Groups	Benzyl Thiol (-CH ₂ SH), Aryl Fluoride (-F), Aryl Bromide (-Br)

Table 2: Expected Spectroscopic & Analytical Signals

Technique	Target Group/Atom	Expected Signal / Value	Diagnostic Significance
^1H NMR (CDCl_3)	-SH (Thiol proton)	δ 1.8–2.0 ppm (triplet/broad singlet)	Confirms presence of unoxidized thiol[2].
^1H NMR (CDCl_3)	-CH ₂ - (Benzylic)	δ 3.7 ppm (doublet)	Confirms benzylic position, coupled to -SH.
^{19}F NMR (CDCl_3)	Ar-F (Aryl Fluoride)	Single multiplet	Confirms fluorine substitution on the ring.
GC-MS (EI)	Molecular Ion $[\text{M}]^+$	m/z 220 and 222 (1:1 ratio)	Validates exact mass and diagnostic $^{79}\text{Br}/^{81}\text{Br}$ signature.
FTIR (ATR)	S-H Stretch	2550–2600 cm^{-1} (weak)	Orthogonal confirmation of the sulfhydryl group[2].
UV-Vis	TNB ²⁻ Dianion	λ_{max} = 412 nm (ϵ = 14,150 $\text{M}^{-1} \text{cm}^{-1}$)	Quantifies functional free thiol concentration[3][4].

Spectroscopic Characterization Workflows

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the gold standard for elucidating the structural framework of the molecule.

- **Expert Insight & Causality:** The choice of solvent is critical. Deuterated chloroform (CDCl_3) is strictly recommended over protic solvents like Methanol- d_4 or D_2O . Protic solvents will cause rapid deuterium exchange with the labile -SH proton, rendering its signal invisible and preventing the observation of the critical ^3J coupling between the -CH₂- and -SH protons[2]. Furthermore, the presence of fluorine (100% natural abundance, spin 1/2) induces significant scalar coupling (J-coupling) with adjacent aromatic protons and carbons, which must be accounted for during spectral interpretation.

Protocol: ^1H , ^{13}C , and ^{19}F NMR

- Sample Preparation: Dissolve 10–15 mg of the analyte in 0.6 mL of anhydrous CDCl_3 containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- Acquisition:
 - ^1H NMR (400 MHz): Acquire 16 scans. Monitor the -SH proton at δ 1.8–2.0 ppm and the benzylic -CH₂- group at δ 3.7 ppm[2]. The aromatic region (δ 6.9–7.5 ppm) will exhibit complex multiplets due to ^1H - ^{19}F coupling.
 - ^{19}F NMR (376 MHz): Acquire 16 scans. A single peak is expected, typically appearing as a multiplet due to coupling with the adjacent H3 and H4 protons.
 - ^{13}C NMR (100 MHz): Acquire 256–512 scans. Carbon signals for C2 (attached to F) will show a large $^1\text{J}(\text{C},\text{F})$ coupling constant (~240-250 Hz), splitting the signal into a distinct doublet.

Mass Spectrometry (GC-MS)

- Expert Insight & Causality: Benzyl thiols are relatively volatile and non-polar. Therefore, Gas Chromatography coupled with Electron Ionization Mass Spectrometry (GC-MS/EI) is vastly superior to Electrospray Ionization (ESI), which struggles to ionize neutral, non-polar thiols efficiently. Additionally, the presence of a single bromine atom provides a highly diagnostic isotopic signature. Bromine exists as two stable isotopes, ^{79}Br and ^{81}Br , in an approximate 1:1 ratio. The molecular ion $[\text{M}]^+$ will present as a distinct doublet separated by 2 m/z units.

Protocol: GC-MS (EI)

- Sample Preparation: Dilute the sample to 1 mg/mL in GC-grade dichloromethane (DCM).
- Chromatography: Inject 1 μL (split ratio 1:50) onto a standard non-polar capillary column (e.g., HP-5MS). Use a temperature gradient from 50°C to 280°C at 15°C/min.
- Detection: Operate the MS in positive EI mode (70 eV). Monitor the characteristic $[\text{M}]^+$ doublet at m/z 220/222 and the tropylium-like fragment $[\text{M}-\text{SH}]^+$ at m/z 187/189.

Fourier-Transform Infrared (FTIR) Spectroscopy

- **Expert Insight & Causality:** The S-H stretching vibration is notoriously weak and is often obscured by baseline noise in dilute solutions or KBr pellets[2]. Therefore, Attenuated Total Reflectance (ATR) FTIR on a neat liquid sample or concentrated film is mandatory to confidently identify the thiol group.

Protocol: ATR-FTIR

- Apply a single drop of the neat compound directly onto the diamond crystal of an ATR-FTIR spectrometer.
- Acquire 32 scans from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} .
- **Diagnostic Bands:** Look for the weak but sharp S-H stretch at 2550–2600 cm^{-1} , the strong C-F stretch at 1000–1400 cm^{-1} , and the C-Br stretch typically found below 600 cm^{-1} .

Functional Characterization: Thiol Quantification via Ellman's Assay

While spectroscopy confirms the chemical structure, it is less sensitive to trace oxidation (disulfide formation). Ellman's reagent (5,5'-dithiobis-(2-nitrobenzoic acid) or DTNB) is a highly specific colorimetric reagent that reacts stoichiometrically with free sulfhydryl groups at pH 8.0 to yield the 2-nitro-5-thiobenzoate (TNB^{2-}) dianion[3].

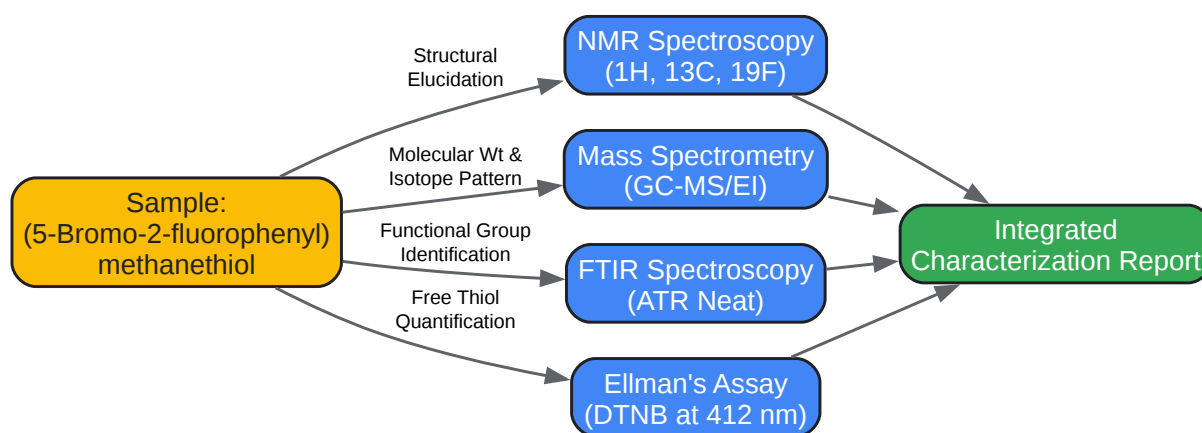
- **Expert Insight & Causality:** By quantifying the exact concentration of free -SH groups (which absorb strongly at 412 nm with a molar extinction coefficient $\epsilon = 14,150 \text{ M}^{-1} \text{ cm}^{-1}$), researchers can definitively determine the functional purity of the batch and the extent of any oxidative degradation prior to utilizing the compound in sensitive cross-coupling reactions[4].

Protocol: Microplate Ellman's Assay

- **Buffer Preparation:** Prepare Reaction Buffer (0.1 M sodium phosphate, pH 8.0, containing 1 mM EDTA to chelate trace metals that catalyze thiol oxidation)[4].
- **Reagent Preparation:** Dissolve 4 mg of DTNB in 1 mL of Reaction Buffer to create the Ellman's Reagent Solution[4].

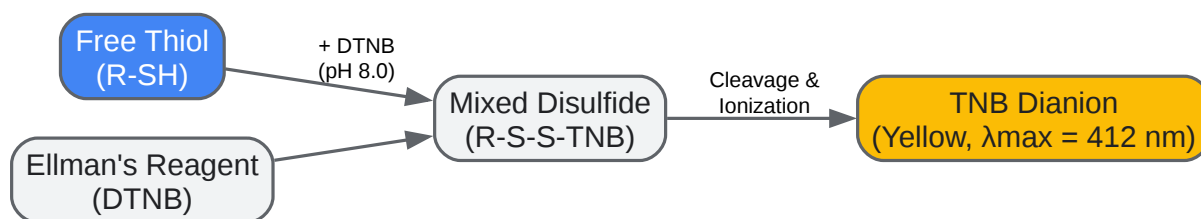
- Sample Preparation: Dissolve the **(5-Bromo-2-fluorophenyl)methanethiol** sample in a water-miscible organic solvent (e.g., DMSO) to a stock concentration of 10 mM, then dilute with Reaction Buffer to a working concentration of 0.5 mM.
- Reaction: In a 96-well microplate, add 250 μL of the diluted sample (and a separate set of cysteine standards for a calibration curve) to each well. Add 50 μL of Ellman's Reagent Solution[4].
- Incubation & Measurement: Incubate at room temperature for 15 minutes. Measure the absorbance at 412 nm using a microplate reader[4].
- Calculation: Calculate the free thiol concentration using the Beer-Lambert law () or by interpolating against the cysteine standard curve.

Analytical Workflows & Mechanisms (Visualizations)



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Fig 1. Multimodal analytical workflow for the comprehensive characterization of the target thiol.



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Fig 2. Reaction mechanism of Ellman's reagent (DTNB) with free sulfhydryl groups yielding TNB.

References

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